

Essential Guide to the Proper Disposal of 2002-H20

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Compound of Interest

Compound Name: 2002-H20

Cat. No.: B1663990

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **2002-H20** (CAS Number: 351520-91-7), a compound identified as an Alzheimer's A β peptide binder. Due to the absence of a publicly available, specific Safety Data Sheet (SDS) for **2002-H20**, the following procedures are based on its known hazards and established best practices for the disposal of solid chemical waste that is classified as a serious eye irritant.

Key Compound Information and Safety Data

2002-H20 is a white to tan powder that is soluble in DMSO.^[1] Its primary hazard, as indicated by the GHS07 pictogram and H319 hazard statement, is that it causes serious eye irritation.^[1] Adherence to safety protocols is crucial when handling this compound.

Property	Information	Source
Chemical Name	2002-H2O	Sigma-Aldrich
CAS Number	351520-91-7	Sigma-Aldrich
Physical Form	Solid, powder	[1]
Appearance	White to tan	[1]
Solubility	Soluble in DMSO	[1]
Primary Hazard	Causes serious eye irritation (H319)	[1]
GHS Pictogram	GHS07 (Exclamation mark)	[1]
Signal Word	Warning	[1]
Storage	2-8°C	[1]

Experimental Protocols: Disposal of 2002-H2O

The following step-by-step methodology should be followed for the safe disposal of **2002-H2O**.

1. Personal Protective Equipment (PPE): Before handling **2002-H2O** for disposal, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles are mandatory to protect against the serious eye irritation hazard.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Body Protection: A lab coat is required to protect from spills.

2. Waste Collection and Storage:

- Collect waste **2002-H2O** in a designated, properly labeled, and sealed container.
- The container should be made of a material compatible with the chemical.

- The label must clearly state "Hazardous Waste" and identify the contents as "**2002-H20** (CAS: 351520-91-7)".[\[2\]](#)
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

3. Spill Management: In the event of a spill:

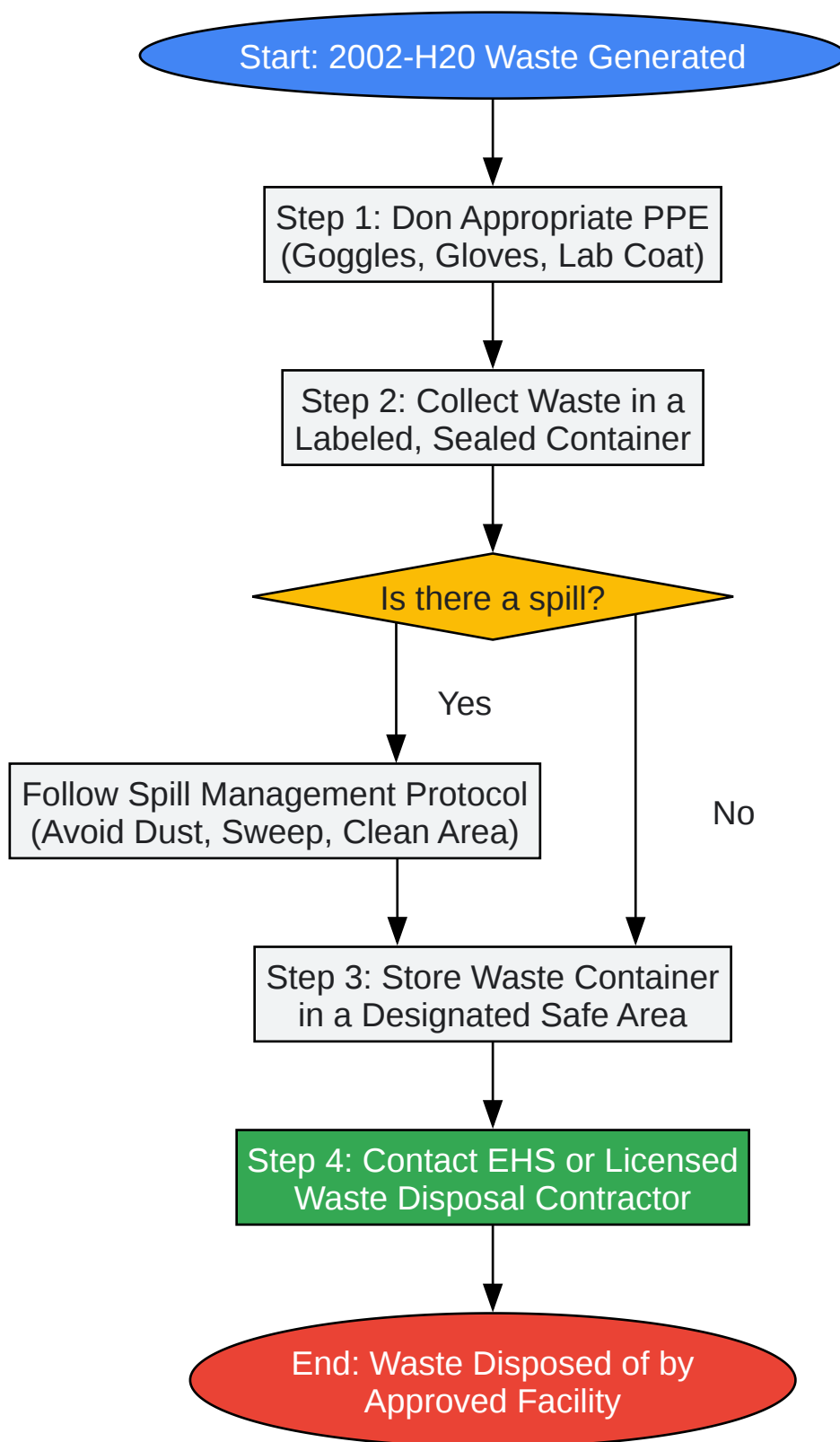
- Avoid generating dust.
- Carefully sweep the solid material into a designated waste container.
- Clean the spill area with a damp cloth. Dispose of the cloth as hazardous waste.

4. Final Disposal:

- The primary disposal instruction for this type of compound is to "Dispose of contents/container to an approved waste disposal plant" (P501).[\[3\]](#)
- Do not dispose of **2002-H20** down the drain or in regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal in accordance with local, state, and federal regulations.[\[1\]](#)[\[4\]](#)

Disposal Workflow for 2002-H20

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2002-H20**.



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Caption: Disposal workflow for **2002-H2O** waste.

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